

troubleshooting poor retention of **Helioseal** fissure sealants

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Compound of Interest

Compound Name: *Helioseal*

Cat. No.: *B020656*

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Helioseal Fissure Sealants: Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions to address issues of poor retention with **Helioseal** fissure sealants. The information is tailored for researchers, scientists, and drug development professionals to ensure optimal outcomes in clinical and experimental settings.

Frequently Asked Questions (FAQs) & Troubleshooting Guide

1. What are the most common causes of **Helioseal** sealant failure?

The retention and effectiveness of **Helioseal** fissure sealants are highly dependent on proper application technique.^[1] The most common reasons for sealant failure occur during placement and can include:

- Moisture Contamination: Saliva contamination of the etched enamel surface is a primary cause of sealant failure.^{[2][3]} It is crucial to maintain a dry working field, preferably with a rubber dam.^{[4][5]}
- Inadequate Enamel Etching: The enamel must be properly etched to create microscopic pores for micromechanical retention of the sealant.^[6] Insufficient etching time or incomplete

rinsing of the etching gel can lead to a weak bond. The etched enamel should have a matte, chalky-white appearance.[4][5]

- Improper Curing: Incomplete or slow photopolymerization due to an inadequate light source, incorrect curing time, or improper distance of the curing light can result in a weak sealant.[7] **Helioseal F Plus**, for instance, requires a curing time of 10 seconds with a suitable polymerization light.[8]
- Operator Technique: The experience and technique of the person applying the sealant can influence its success.[3][9] This includes thorough cleaning of the tooth surface, proper isolation, and correct application of the material.
- Patient-Related Factors: Patient movement, especially in younger patients, can lead to saliva contamination.[3][6] Additionally, parafunctional habits like bruxism can cause excessive wear and tear on the sealant.[3][6]

2. How can I optimize the application technique for **Helioseal** sealants to improve retention?

Following the manufacturer's step-by-step instructions is critical for success. Key steps include:

- Thorough Cleaning: The enamel surface must be meticulously cleaned to remove any plaque or debris.[4][5]
- Effective Isolation: The working field should be isolated, with a rubber dam being the preferred method to prevent saliva contamination.[4][5]
- Proper Etching: Apply an etching gel (e.g., 35-37% phosphoric acid) for 30 to 60 seconds, then rinse thoroughly for at least 15 seconds and dry with oil- and water-free air until the enamel appears chalky-white.[4]
- Sealant Application: Apply the **Helioseal** sealant directly into the pits and fissures, allowing it to flow and adapt to the tooth morphology.[4][5] The thixotropic properties of **Helioseal F Plus** aid in its flow into complex fissure topographies.[8][10]
- Adequate Curing: Use a suitable polymerization light and cure for the recommended time. For **Helioseal F Plus**, the curing time is 10 seconds.[8] For **Helioseal Clear** and **Helioseal F**, a 20-second curing time is recommended.[4][5]

3. What are the different types of **Helioseal** sealants and do they have different retention rates?

Ivoclar Vivadent offers several **Helioseal** products, including **Helioseal F**, **Helioseal F Plus**, and **Helioseal Clear**.^{[4][5][10][11]} They differ in composition, viscosity, and fluoride release.^[2]

- **Helioseal F** and **F Plus** are white-shaded, fluoride-releasing sealants.^{[5][10][11]} **Helioseal F Plus** has an optimized consistency for better flow and requires a shorter curing time.^{[8][10]}
- **Helioseal Clear** is a transparent sealant.^[4]

Clinical studies have compared the retention rates of different **Helioseal** products and other sealants. While some studies show no statistically significant difference in retention between filled (**Helioseal F**) and unfilled sealants, others suggest slight variations in clinical performance.^{[12][13]} One study found that after 2 years, the proportion of completely intact **Helioseal F Plus** sealants was 85.9%, which was comparable to the 86.5% for **Helioseal F**.^{[9][14]}

Quantitative Data on **Helioseal** Retention

The following tables summarize retention data from various clinical studies on **Helioseal** fissure sealants.

Table 1: Retention Rates of **Helioseal F** and **Helioseal F Plus**

Study	Sealant	Follow-up Period	Complete Retention	Partial Retention	Complete Loss
Kühnisch et al. (2-year RCT)[9][14]	Helioseal F Plus	2 years	67.7%	18.1%	14.1%
Kühnisch et al. (2-year RCT)[9][14]	Helioseal F	2 years	67.5%	18.9%	13.5%
Unnamed Study (vs. Delton)[12]	Helioseal F	12 months	90.3% (28/31)	-	9.7% (3/31)
Unnamed Study (vs. Clinpro)[13]	Helioseal F	12 months	53.57%	37.50%	8.83%
Baheti et al. [15]	Helioseal F	12 months	73.3%	-	-

Table 2: Comparative Retention of **Helioseal F** without Bonding Agent

Study	Sealant	3 Months	6 Months	9 Months	12 Months
Unnamed Study (vs. Embrace)[16]	Helioseal F (without Adhse One F)	97%	84.6%	75.3%	64.7%

Experimental Protocols

Protocol 1: Clinical Application of **Helioseal F** Plus Fissure Sealant

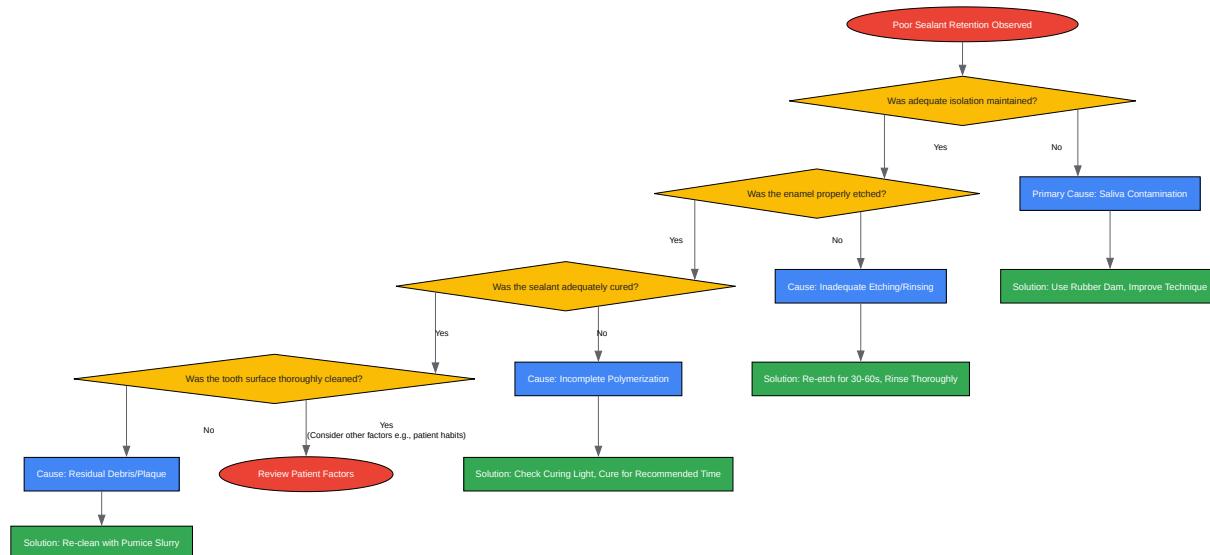
This protocol outlines the steps for the clinical application of **Helioseal F** Plus, based on manufacturer guidelines and common clinical practices.

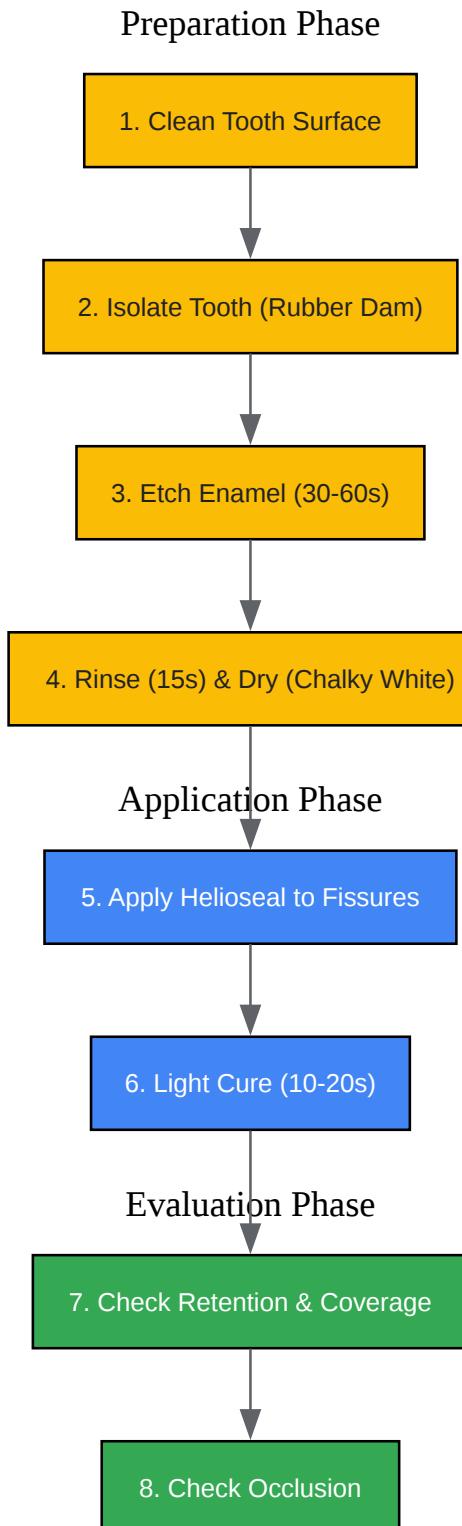
- Patient Preparation: Ensure the patient is comfortable and informed about the procedure.

- **Tooth Selection and Cleaning:** Identify the caries-susceptible pits and fissures. Clean the tooth surface thoroughly using a pumice slurry and a prophy brush.
- **Isolation:** Isolate the tooth from salivary contamination. A rubber dam is the recommended method.
- **Etching:**
 - Apply a 35-37% phosphoric acid etching gel to the enamel surface, extending slightly beyond the area to be sealed.
 - Leave the etchant in place for 30-60 seconds.
 - Rinse the tooth surface thoroughly with a water-air spray for at least 15 seconds.
 - Dry the etched surface with oil- and water-free air until it exhibits a distinct, chalky-white appearance.
- **Sealant Application:**
 - Attach a fresh cannula to the **Helioseal F Plus** syringe.
 - Apply the sealant directly into the prepared pits and fissures. The material's thixotropic properties will allow it to flow into the depths of the fissures.[8]
- **Light Curing:**
 - Position a high-power LED curing light (e.g., Bluephase®) as close as possible to the sealant surface.
 - Light-cure for 10 seconds.[8]
- **Evaluation:**
 - Check the sealant for complete coverage and retention using an explorer.
 - Evaluate the occlusion and make any necessary adjustments.

Visualizations

Below are diagrams illustrating key workflows and relationships in troubleshooting **Helioseal** sealant retention.



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